An In-depth Technical Guide to 2-Benzylidenecyclohexanone: Synthesis, Characterization, and Biological Significance

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Compound of Interest

Compound Name: *2-Benzylidenecyclohexanone*

Cat. No.: *B7822350*

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Introduction & Compound Profile

2-Benzylidenecyclohexanone, a member of the chalcone family, is an α,β-unsaturated ketone that serves as a versatile intermediate in organic synthesis and a scaffold for developing pharmacologically active molecules.[1][2] Its structure, featuring a cyclohexanone ring attached to a benzylidene group, provides a unique combination of steric and electronic properties that make it a subject of significant interest in both academic and industrial research.[1] This guide offers a comprehensive overview of its fundamental properties, a detailed protocol for its synthesis, methods for its analytical characterization, and an exploration of its biological significance.

Core Identification and Physical Properties

The foundational data for any chemical entity begins with its unique identifiers and physical characteristics. **2-Benzylidenecyclohexanone** is a yellow to orange crystalline solid with a distinct aromatic odor.[1] Key data, primarily sourced from PubChem and other chemical suppliers, are summarized in the table below.

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Property	Value	Source(s)
IUPAC Name	(2E)-2-benzylidenecyclohexan-1-one	[3]
CAS Number	5682-83-7	[3][4]
Molecular Formula	C13H14O	[3]
Molecular Weight	186.25 g/mol	[3]
Appearance	Yellow to orange crystalline solid	[1]
Melting Point	53-55 °C	[4]
Boiling Point	180-184 °C (at 14 mmHg)	[4]
InChIKey	VCDPHYIZVFJQCD-UHFFFAOYSA-N	[3]
Canonical SMILES	C1CCC(=O)C(=CC2=CC=CC=C2)C1	[5]

Significance and Applications

The reactivity of **2-benzylidenecyclohexanone** is largely dictated by the α,β-unsaturated ketone moiety. This functional group acts as an excellent Michael acceptor, making it susceptible to nucleophilic addition reactions, which is a cornerstone of its utility in organic synthesis.[1] Furthermore, as a chalcone derivative, it belongs to a class of compounds renowned for a wide array of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties.[6][7][8] This has positioned **2-benzylidenecyclohexanone** and its analogues as promising scaffolds in drug discovery and development.[9]

Synthesis of 2-Benzylidenecyclohexanone: The Claisen-Schmidt Condensation

The most common and efficient method for synthesizing **2-benzylidenecyclohexanone** is the Claisen-Schmidt condensation, a base-catalyzed aldol condensation between cyclohexanone and benzaldehyde.[10]

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Mechanistic Overview

The reaction proceeds in three main steps:

- Enolate Formation: A base (typically sodium hydroxide) abstracts an acidic α-hydrogen from cyclohexanone to form a resonance-stabilized enolate.
- Nucleophilic Attack: The enolate acts as a nucleophile and attacks the electrophilic carbonyl carbon of benzaldehyde.
- Dehydration: The resulting aldol addition product readily undergoes base-catalyzed dehydration to yield the more stable, conjugated α,β-unsaturated ketone, **2-benzylidenecyclohexanone**.

Detailed Experimental Protocol

This protocol is adapted from established laboratory procedures.[11]

Materials:

- Cyclohexanone
- Benzaldehyde
- 50% (w/v) Sodium Hydroxide solution
- Deionized Water
- Methylene Chloride (DCM)
- Anhydrous Sodium Sulfate
- Isopropanol or a non-polar solvent like Skellysolve B for recrystallization
- Acetic Acid (for neutralization)

Procedure:

- To a suitable reaction vessel, add cyclohexanone (1.0 eq) and benzaldehyde (0.97 eq).

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- Add deionized water and begin stirring the mixture.
- Slowly add a 50% aqueous solution of sodium hydroxide while continuing to stir.
- Heat the mixture to reflux (approximately 98°C) under a nitrogen atmosphere and maintain for about 3 hours.[11]
- After reflux, allow the mixture to cool to room temperature.
- Extract the reaction mixture with methylene chloride. Separate the organic layer.
- Wash the organic layer with water, followed by a wash with water containing a small amount of acetic acid to neutralize any remaining base.[11]
- Dry the organic layer over anhydrous sodium sulfate and then filter.
- Concentrate the dried organic layer under reduced pressure to obtain a crude oil.
- Dissolve the oily residue in a minimal amount of hot isopropanol or other suitable recrystallization solvent.
- Allow the solution to cool slowly to room temperature and then in an ice bath to induce crystallization.
- Collect the pale yellow crystals by vacuum filtration, wash with a small amount of cold solvent, and dry in a vacuum oven.[11]

Workflow Diagram

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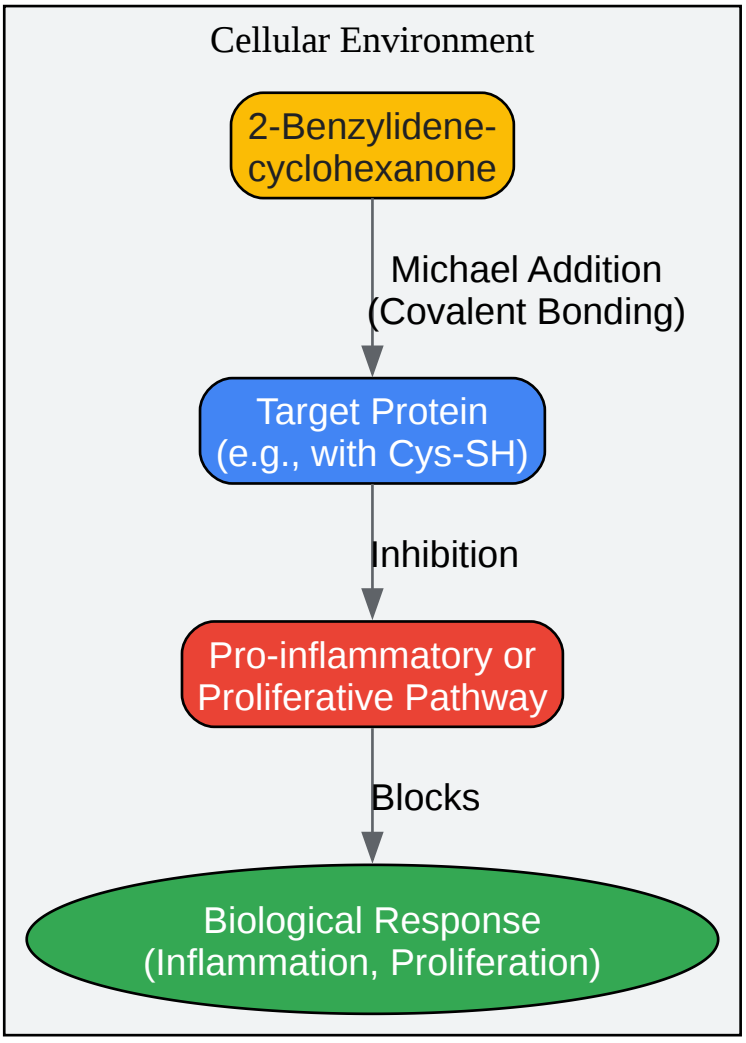

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Caption: Proposed mechanism of action for chalcones via Michael addition to target proteins.

Conclusion and Future Directions

2-Benzylidenecyclohexanone is a fundamentally important compound with a straightforward and robust synthesis. Its characterization is well-defined by standard analytical techniques.

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Beyond its role as a synthetic building block, its chalcone scaffold makes it and its derivatives highly attractive for drug discovery. Future research will likely focus on synthesizing novel analogues with enhanced potency and selectivity towards specific biological targets, further exploring their mechanisms of action, and optimizing their pharmacokinetic properties for potential therapeutic applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Benzylidenecyclohexanone: Synthesis, Characterization, and Biological Significance]. BenchChem, [2026]. [Online PDF]. Available at:

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